

Technical Support Center: Crustacean Cardioactive Peptide (CCAP)

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Compound of Interest

Compound Name: Crustacean cardioactive peptide

Cat. No.: B15597767

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **crustacean cardioactive peptide (CCAP)**. The information provided is designed to help prevent aggregation and ensure the stability and efficacy of CCAP in your experiments.

I. Physicochemical Properties of CCAP

Crustacean cardioactive peptide (CCAP) is a cyclic nonapeptide with a disulfide bridge. Its primary sequence is Pro-Phe-Cys-Asn-Ala-Phe-Thr-Gly-Cys-NH₂.^[1] Understanding its physicochemical properties is crucial for proper handling and to prevent aggregation.

Property	Value	Source/Method
Amino Acid Sequence	PFCNAFTGC-NH ₂	^[1]
Molecular Weight	~957.1 Da	^[2]
Structure	Cyclic with a disulfide bond between Cys3 and Cys9	^[1]
Calculated Isoelectric Point (pI)	~7.75	Online pI Calculator
Form	Typically supplied as a lyophilized powder	^[2]

II. Troubleshooting Guides

This section addresses common issues encountered during the handling and use of CCAP.

Problem 1: CCAP powder does not dissolve or forms visible precipitates upon reconstitution.

- Possible Cause: The chosen solvent is inappropriate for the peptide's properties, or the pH of the solution is too close to its isoelectric point (pI), where solubility is minimal.
- Solution:
 - Initial Reconstitution: For initial reconstitution, use sterile, purified water. If solubility is an issue, a small amount of an organic solvent like DMSO or acetonitrile can be used to first dissolve the peptide, followed by dilution with the aqueous buffer of choice.
 - pH Adjustment: Since the calculated pI of CCAP is approximately 7.75, ensure your buffer pH is at least one to two units away from this value. For basic peptides like CCAP, an acidic buffer (pH 5-6) is recommended.
 - Sonication: To aid dissolution, gently sonicate the vial in a water bath for a few minutes. Avoid excessive heating.

Problem 2: Reconstituted CCAP solution becomes cloudy or shows precipitates over time.

- Possible Cause: The peptide is aggregating in solution due to improper storage conditions, including temperature, pH, or repeated freeze-thaw cycles. Peptides containing cysteine, like CCAP, are also prone to oxidation, which can lead to the formation of intermolecular disulfide bonds and subsequent aggregation.
- Solution:
 - Proper Storage: Store stock solutions of CCAP at -20°C or colder in small aliquots to avoid repeated freeze-thaw cycles.
 - Optimal Buffer: Use a sterile buffer with a pH between 5 and 6 to enhance stability.
 - Preventing Oxidation: To minimize oxidation of the cysteine residues, consider using buffers that have been degassed.

Problem 3: Inconsistent or lower-than-expected bioactivity in experiments.

- Possible Cause: This could be due to the presence of soluble aggregates that are not visible to the naked eye, or degradation of the peptide.
- Solution:
 - Freshly Prepared Solutions: Whenever possible, use freshly prepared solutions of CCAP for your experiments.
 - Aliquotting: Prepare single-use aliquots from your stock solution to ensure that you are using a fresh, uncompromised sample for each experiment.
 - Confirmation of Concentration: If aggregation is suspected, the concentration of the soluble, active peptide may be lower than calculated. Consider quantifying the peptide concentration after reconstitution and before use.

III. Frequently Asked Questions (FAQs)

Q1: What is the best way to store lyophilized CCAP?

A1: Lyophilized CCAP should be stored at -20°C in a desiccator to protect it from moisture. When stored properly, it can be stable for several years.

Q2: How should I reconstitute lyophilized CCAP?

A2: Before opening the vial, allow it to warm to room temperature in a desiccator to prevent condensation. The choice of solvent depends on the experimental requirements. For a stock solution, sterile distilled water is a good starting point. If the peptide is difficult to dissolve, a small amount of an organic solvent such as DMSO or acetonitrile can be used first, followed by the addition of your experimental buffer.

Q3: What is the recommended storage condition for CCAP in solution?

A3: For short-term storage (a few days), solutions can be kept at 4°C. For long-term storage, it is crucial to aliquot the stock solution into single-use volumes and store them at -20°C or -80°C. Avoid repeated freeze-thaw cycles. Using a sterile buffer at pH 5-6 can prolong the storage life of the peptide in solution.

Q4: My experiment is sensitive to organic solvents. How can I dissolve CCAP?

A4: If organic solvents are not compatible with your assay, you can try dissolving the peptide in a small amount of dilute acetic acid (e.g., 0.1 M) and then diluting it with your aqueous buffer.

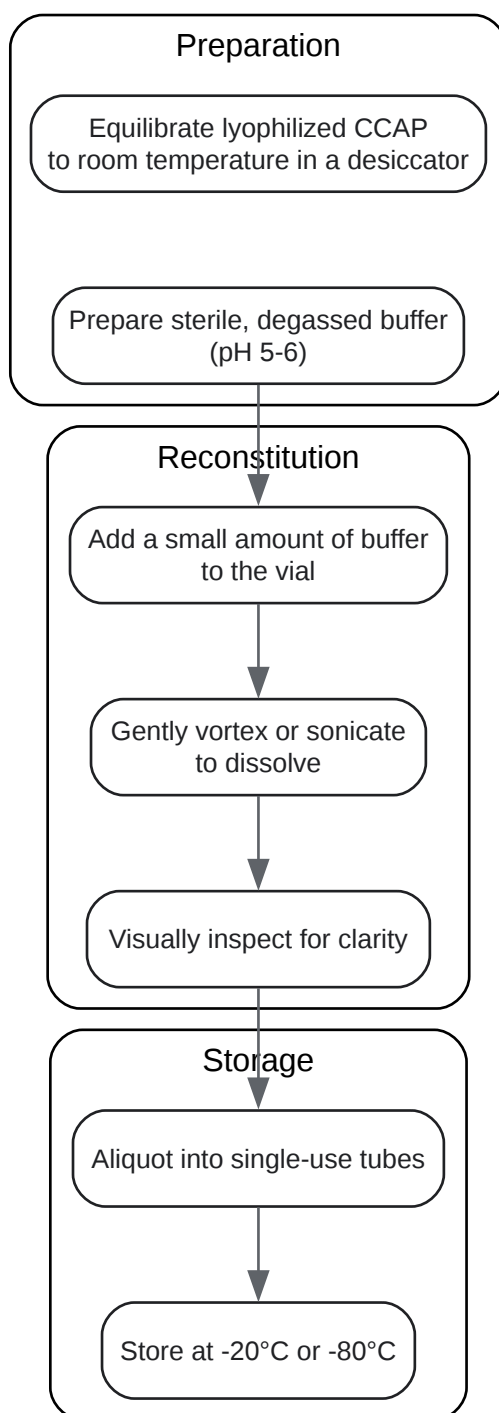
Q5: How can I prevent oxidation of the cysteine residues in CCAP?

A5: To prevent the formation of intermolecular disulfide bonds through oxidation, it is advisable to use degassed buffers.

IV. Experimental Protocols and Visualizations

A. General Protocol for Reconstitution and Storage of CCAP

This protocol provides a general guideline for preparing and storing CCAP solutions to minimize aggregation and degradation.



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Caption: Workflow for CCAP reconstitution and storage.

B. CCAP Signaling Pathway

CCAP exerts its biological effects by binding to a G-protein coupled receptor (GPCR) on the cell surface. This interaction activates intracellular signaling cascades, primarily involving the second messengers cyclic AMP (cAMP) and calcium ions (Ca^{2+}).



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Caption: Simplified CCAP signaling pathway.

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References

- 1. Crustacean cardioactive peptide - Wikipedia [en.wikipedia.org]
- 2. Protein kinase C promotes apoptosis in LNCaP prostate cancer cells through activation of p38 MAPK and inhibition of the Akt survival pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
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